

# Performance comparison of Pigment Orange 62 and Cadmium Orange

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## Compound of Interest

Compound Name: PIGMENT ORANGE 62

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## Performance Showdown: Pigment Orange 62 vs. Cadmium Orange

A Comparative Guide for Researchers and Formulation Scientists

In the vast and vibrant world of pigments, the selection of the right orange hue is critical for achieving desired performance characteristics in a variety of applications, from industrial coatings to high-performance plastics and inks. This guide provides a detailed, data-driven comparison of two prominent orange pigments: the organic Benzimidazolone Orange (**Pigment Orange 62**) and the inorganic Cadmium Orange (Pigment Orange 20). This objective analysis is intended to assist researchers, scientists, and product development professionals in making informed decisions based on key performance metrics.

## At a Glance: Key Performance Characteristics

The following table summarizes the principal performance attributes of **Pigment Orange 62** and Cadmium Orange, offering a clear and concise overview of their respective strengths and weaknesses.

Property	Pigment Orange 62 (PO 62)	Cadmium Orange (PO 20)
Pigment Type	Organic (Benzimidazolone)	Inorganic (Cadmium Sulfoselenide)
Chemical Formula	C <sub>17</sub> H <sub>14</sub> N <sub>6</sub> O <sub>5</sub>	CdS·CdSe
Lightfastness (Blue Wool Scale)	7-8 (Very Good to Excellent)[1]	8 (Excellent)[2][3][4]
Heat Stability	~180°C - 300°C	Up to 450°C (>900°C encapsulated)[5]
Opacity	Semi-opaque to Opaque[6]	Opaque[2][3][7]
Chemical Resistance		
Acid Resistance	Good to Excellent (5/5)	Excellent (5/5)[2][3]
Alkali Resistance	Good to Excellent (5/5)	Excellent (5/5)[2][3]
Toxicity	Nontoxic[6]	Contains cadmium, a heavy metal with health and environmental concerns.[7][8]
Color Characteristics	Yellowish-orange	Bright, warm orange[7]
Tinting Strength	Moderate[7]	High[8]

## In-Depth Performance Analysis

### Lightfastness

Lightfastness, a measure of a pigment's resistance to fading upon exposure to light, is a critical parameter for applications requiring long-term color stability. Cadmium Orange (PO 20) is renowned for its exceptional lightfastness, consistently achieving the highest rating of 8 on the Blue Wool Scale.[2][3][4] This indicates that it will remain virtually unchanged for extended periods, even under intense light exposure.

**Pigment Orange 62** (PO 62), a member of the high-performance benzimidazolone family of organic pigments, also demonstrates very good to excellent lightfastness, with ratings typically falling in the 7-8 range on the Blue Wool Scale.[1] While slightly less lightfast than its cadmium

counterpart in some instances, it is still considered suitable for a wide array of applications where color stability is paramount.[6][9]

## Heat Stability

In applications involving high-temperature processing, such as in certain plastics and coatings, heat stability is a non-negotiable property. Here, the inorganic nature of Cadmium Orange gives it a distinct advantage. It exhibits outstanding thermal stability, withstanding temperatures up to 450°C.[5] When encapsulated, its heat resistance can be extended to over 900°C, making it an indispensable choice for ceramics and other high-temperature applications.[5]

**Pigment Orange 62** has a lower heat stability, with sources indicating a resistance in the range of 180°C to 300°C. This makes it suitable for many standard plastic and coating applications, but it may not be appropriate for processes requiring extreme temperature resistance.

## Chemical Resistance and Durability

Both pigments offer excellent resistance to a range of chemicals. Cadmium Orange is highly resistant to both acids and alkalis, with a rating of 5 out of 5 for each.[2][3] This makes it a robust choice for applications where chemical exposure is a concern.

**Pigment Orange 62** also boasts good to excellent resistance to acids and alkalis. Its performance against various organic solvents is also noteworthy, contributing to its durability in diverse formulations.

## Opacity and Color

Cadmium Orange is a highly opaque pigment, providing excellent hiding power.[2][3][7] It is known for its bright, clean, and warm orange hue.[7] In contrast, **Pigment Orange 62** is typically described as semi-opaque to opaque and has a more yellowish-orange shade.[6] The high tinting strength of Cadmium Orange means that a smaller amount of pigment is required to achieve a desired color depth.[8]

## Toxicity and Environmental Considerations

A significant point of differentiation between these two pigments is their toxicological profile. Cadmium Orange contains cadmium, a heavy metal that is subject to regulatory scrutiny due to

its potential health and environmental risks.[7][8] This has led to restrictions on its use in certain applications and regions.

**Pigment Orange 62**, being an organic pigment, is considered non-toxic and a safer alternative from a health and environmental perspective.[6] This makes it a preferred choice for applications where toxicity is a primary concern.

## Applications

The distinct properties of each pigment dictate their primary areas of application.

**Pigment Orange 62** is widely used in:

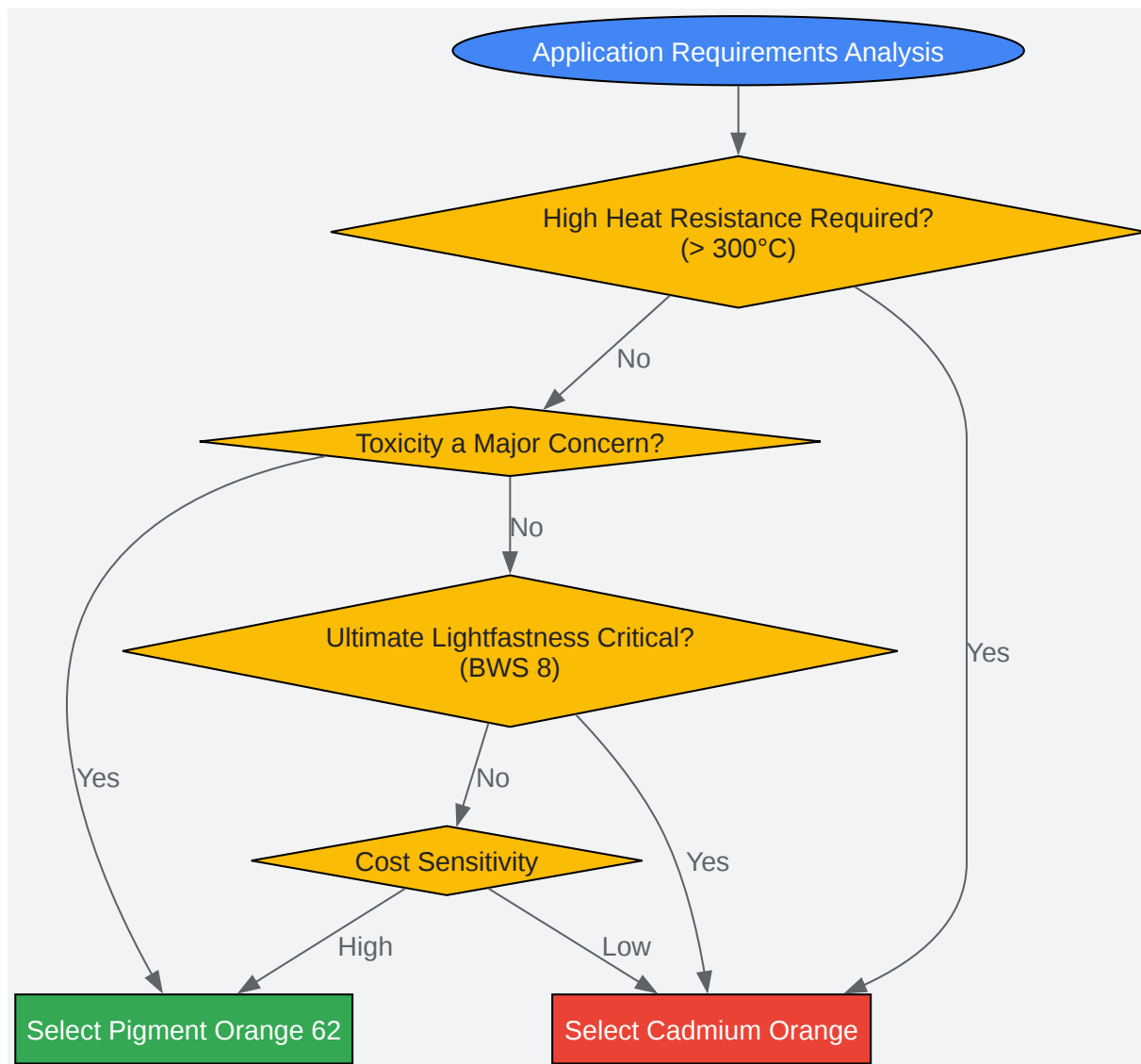
- Paints and coatings, including automotive finishes.
- Printing inks.
- A variety of plastics.

Cadmium Orange is the pigment of choice for:

- High-temperature applications such as ceramics, glass, and enamels.[5]
- Specialty coatings and plastics where its exceptional lightfastness and heat stability are required.
- Artists' colors, where its permanence and vibrant hue are highly valued.[5]

## Pigment Selection Workflow

The choice between **Pigment Orange 62** and Cadmium Orange is a multi-faceted decision that depends on the specific requirements of the application. The following diagram illustrates a logical workflow for selecting the appropriate pigment.



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